

Application Note: Quantification of 2-Hydroxydocosanoic Acid using GC-MS/MS

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Compound of Interest

Compound Name: 2-Hydroxydocosanoic acid

Cat. No.: B079979

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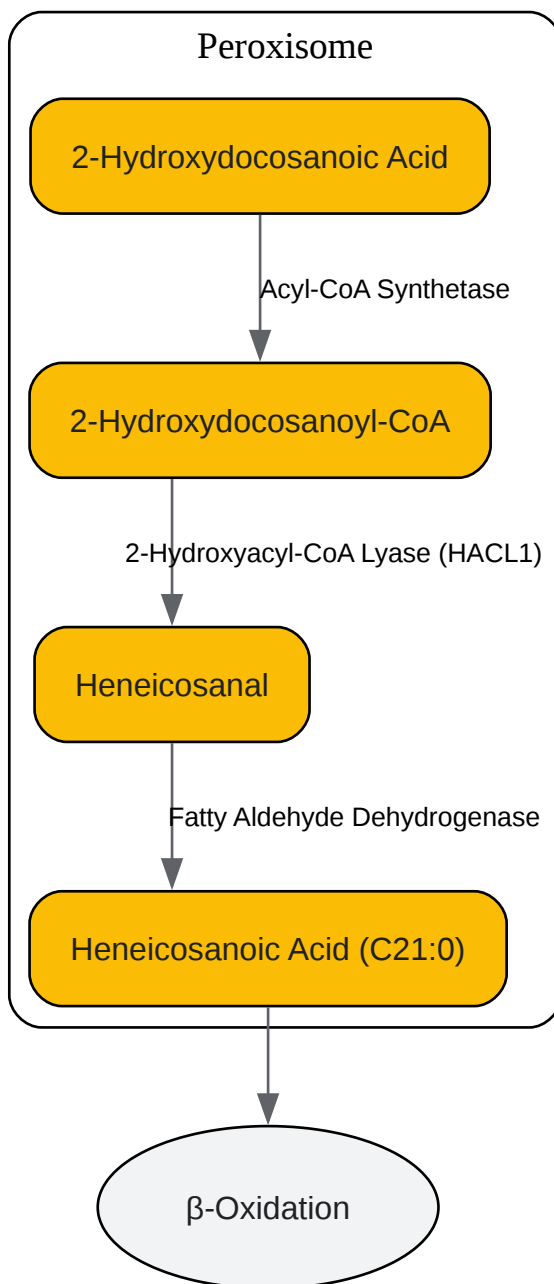
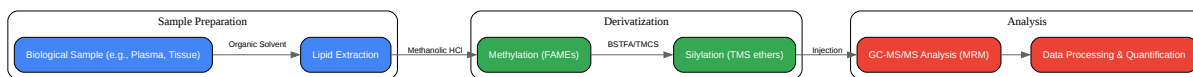
For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Hydroxydocosanoic acid, a C22 alpha-hydroxy long-chain fatty acid, is a significant biomarker implicated in various physiological and pathological processes. Its accurate quantification is crucial for understanding its role in metabolic pathways and for the development of potential therapeutic interventions. This application note provides a detailed protocol for the sensitive and specific quantification of **2-Hydroxydocosanoic acid** in biological matrices using Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS). The methodology involves a two-step derivatization process to enhance volatility and ionization efficiency, followed by analysis using a scheduled Multiple Reaction Monitoring (MRM) method for superior selectivity and sensitivity.

Experimental Workflow

The overall experimental workflow for the quantification of **2-Hydroxydocosanoic acid** is depicted below. This process includes sample preparation, derivatization, and subsequent analysis by GC-MS/MS.



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